

# ATTO 425 Maleimide: A Technical Guide for Advanced Labeling Applications

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## Compound of Interest

Compound Name: *ATTO 425 maleimide*

Cat. No.: *B1258880*

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This in-depth technical guide provides comprehensive information on **ATTO 425 maleimide**, a fluorescent probe belonging to the coumarin dye family. It is designed for covalent labeling of thiol groups in proteins, peptides, and other biomolecules. This document outlines its core physicochemical properties, provides detailed experimental protocols for its application, and presents logical workflows for its use in research and development.

## Core Physicochemical and Spectroscopic Properties

ATTO 425 is characterized by its strong absorption, high fluorescence quantum yield, significant Stokes shift, and good photostability.<sup>[1]</sup> These features make it a versatile tool for various fluorescence-based assays. The maleimide functional group allows for specific covalent attachment to sulphhydryl groups, such as those found in cysteine residues.<sup>[2]</sup>

## Quantitative Data Summary

The key quantitative data for **ATTO 425 maleimide** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	523.58 g/mol	[3]
523.6 g/mol	[4]	
524 g/mol	[2][5]	
Molecular Formula	C <sub>28</sub> H <sub>33</sub> N <sub>3</sub> O <sub>7</sub>	[3][4]
Maximum Excitation (λ <sub>abs</sub> )	439 nm	[3]
Maximum Emission (λ <sub>fl</sub> )	485 nm	
489 nm	[3]	
Molar Extinction Coefficient (ε <sub>max</sub> )	4.5 × 10 <sup>4</sup> M <sup>-1</sup> cm <sup>-1</sup>	
Fluorescence Quantum Yield (η <sub>fl</sub> )	90%	
Fluorescence Lifetime (t <sub>fl</sub> )	3.6 ns	
Correction Factor (CF <sub>260</sub> )	0.19	
Correction Factor (CF <sub>280</sub> )	0.17	

## Experimental Protocols

The following sections provide detailed methodologies for the use of **ATTO 425 maleimide** in labeling applications.

### General Procedure for Protein Labeling

This protocol is a general guideline for the covalent labeling of proteins with **ATTO 425 maleimide**.

#### 1. Protein Preparation:

- Dissolve the protein in a suitable buffer at a pH of 7.0-7.5.[6] Recommended buffers include phosphate, Tris, or HEPES at concentrations of 10-100 mM.

- The protein concentration should ideally be between 50-100  $\mu$ M. At lower concentrations (below 2 mg/ml), labeling efficiency may decrease.[6][7]
- Ensure the protein solution is free of any amine-containing substances.[7]
- If the protein contains disulfide bonds that need to be labeled, reduction is necessary. Use a 10-fold molar excess of a reducing agent like DTT or TCEP. If DTT is used, it must be removed by dialysis before adding the dye. TCEP does not require removal.

## 2. Dye Preparation:

- Immediately prior to use, prepare a 10-20 mM stock solution of **ATTO 425 maleimide** in an anhydrous, amine-free solvent such as DMSO or DMF.[5]
- Protect the stock solution from light.

## 3. Labeling Reaction:

- Add a 10-20 molar excess of the reactive dye solution to the protein solution dropwise while stirring.
- Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C, protected from light.[6]

## 4. Reaction Quenching and Purification:

- To consume any excess maleimide reagent, a low molecular weight thiol such as glutathione or mercaptoethanol can be added.
- Separate the labeled protein conjugate from the unreacted dye using gel filtration chromatography (e.g., Sephadex G-25) or extensive dialysis at 4°C.

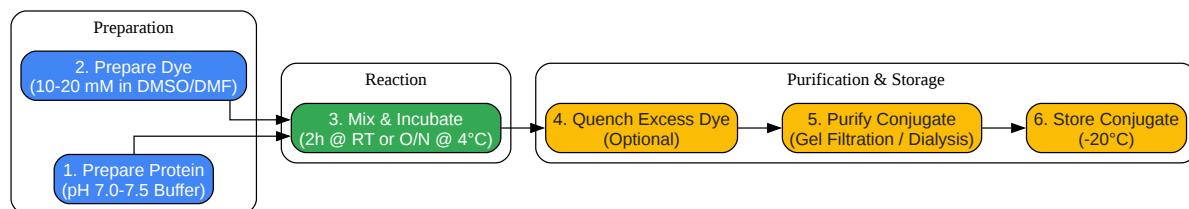
## 5. Storage:

- Store the final conjugate under the same conditions as the unlabeled protein.[2] For storage at 4°C, 2 mM sodium azide can be added as a preservative.[2]

- For long-term storage, it is recommended to divide the conjugate into aliquots and store at -20°C.[2]

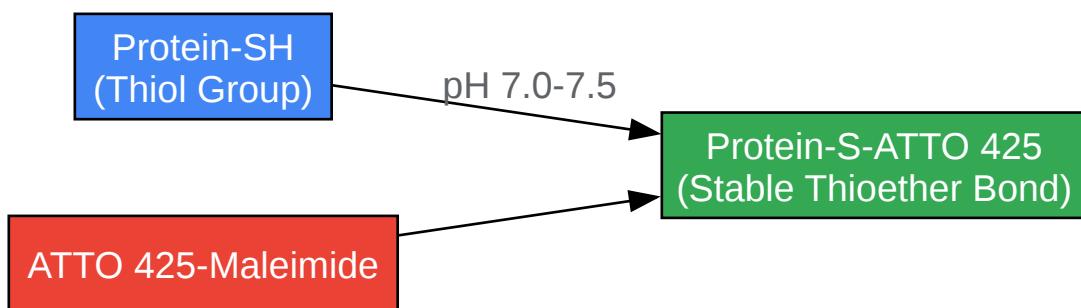
## Workflow and Reaction Diagrams

The following diagrams, generated using the DOT language, illustrate the key workflows and reactions involved in using **ATTO 425 maleimide**.



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Caption: General experimental workflow for protein labeling with **ATTO 425 maleimide**.



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Caption: Reaction scheme for the conjugation of **ATTO 425 maleimide** to a protein thiol group.

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